

mass spectrometry (MS) fragmentation pattern of nitroindanone derivatives

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Compound of Interest

Compound Name: *1H-Inden-1-one, 2,3-dihydro-5-methyl-4-nitro-*

CAS No.: 66773-14-6

Cat. No.: B3055770

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Title: Comparative Guide: Mass Spectrometry Fragmentation of Nitroindanone Derivatives

Executive Summary & Strategic Context

Nitroindanone derivatives are critical pharmacophores in drug discovery, serving as intermediates for anti-inflammatory agents, monoamine oxidase (MAO) inhibitors, and novel anticancer scaffolds. Their analysis presents a specific challenge: distinguishing between positional isomers (e.g., 4-nitro vs. 6-nitro-1-indanone) which often co-elute in rapid LC gradients.

This guide moves beyond basic spectral matching. It provides a mechanistic framework for interpreting the fragmentation of these derivatives, focusing on the competition between radical-driven cleavage (EI) and charge-remote fragmentation (ESI). By understanding the "Ortho Effect" and specific neutral losses, researchers can confidently assign regiochemistry without requiring NMR for every fraction.

Comparative Analysis: Fragmentation Pathways

The fragmentation of nitroindanones is governed by the stability of the bicyclic core and the lability of the nitro group. The table below contrasts the behavior of two key isomers under Electrospray Ionization (ESI) and Electron Ionization (EI).

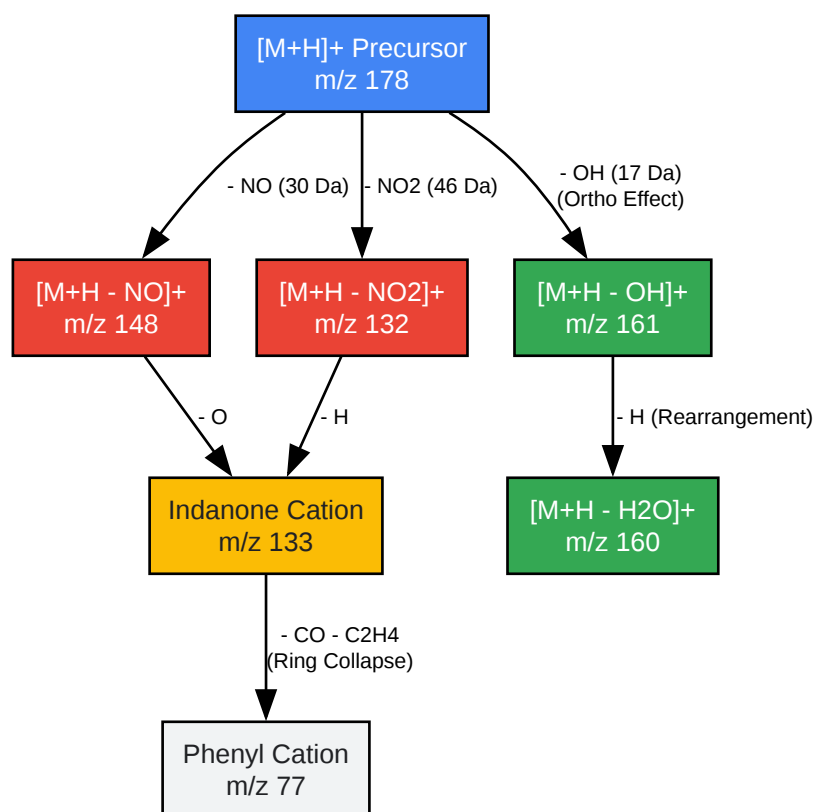
Table 1: Isomer-Specific Fragmentation Signatures

Feature	4-Nitro-1-Indanone (Ortho-like)	6-Nitro-1-Indanone (Meta-like)	Mechanistic Driver
Primary Loss (ESI+)	$[M+H - H_2O]^+$ (High Intensity)	$[M+H - OH]^+$ (Low/Medium)	Ortho Effect: Interaction between Nitro-O and Carbonyl/Alkyl H facilitates water loss in the 4-position.
Secondary Loss	$[M+H - H_2O - CO]^+$	$[M+H - NO_2]^+$	Stability of the resulting indene-like cation vs. radical loss.
EI Base Peak	m/z 133 $[M - NO_2]^+$	m/z 133 $[M - NO_2]^+$	High energy EI favors direct cleavage of the C-N bond in both.
Diagnostic Ion	m/z 160 $[M - OH]^+$	m/z 149 $[M - NO]^+$	4-nitro allows H-transfer from C1/C2 to nitro oxygen, leading to OH loss.

Mechanistic Deep Dive (Visualized)

To interpret the spectra accurately, one must visualize the dissociation pathways. The following diagram illustrates the fragmentation cascade for a generic nitro-1-indanone, highlighting the divergence points for isomers.

Figure 1: ESI-MS/MS Fragmentation Pathway of Nitro-1-Indanone



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Caption: Fragmentation cascade showing competitive loss of NO/NO₂ (red) vs. Ortho-effect driven loss of OH/H₂O (green).

Experimental Protocol: Validated Workflow

This protocol is designed to maximize the detection of diagnostic fragment ions. A standard "generic" gradient often fails to separate isomers; this method uses a specific modifier to enhance peak shape for nitro-aromatics.

A. Sample Preparation

- Stock Solution: Dissolve 1 mg of nitroindanone derivative in 1 mL DMSO (1 mg/mL).
- Working Standard: Dilute to 10 µg/mL in 50:50 Methanol:Water (0.1% Formic Acid).
 - Note: Avoid 100% aqueous dilution to prevent precipitation of the hydrophobic core.

B. LC-MS/MS Parameters (Agilent Q-TOF / Thermo Orbitrap)

Parameter	Setting	Rationale
Column	C18 (2.1 x 100 mm, 1.8 μ m)	High surface area for isomer resolution.
Mobile Phase A	Water + 0.1% Formic Acid + 5mM Ammonium Formate	Ammonium adducts often stabilize the $[M+NH_4]^+$ precursor, yielding cleaner MS2 spectra.
Mobile Phase B	Acetonitrile + 0.1% Formic Acid	Standard organic modifier.
Gradient	5% B to 95% B over 10 min	Slow ramp required to separate 4-nitro and 6-nitro isomers.
Ionization	ESI Positive Mode	Protonation is favored at the carbonyl oxygen.
Collision Energy	Stepped (10, 20, 40 eV)	Critical: Low energy preserves $[M-OH]^+$; high energy reveals core structure.

C. Data Interpretation Logic

- Check Precursor: Confirm $[M+H]^+$ (e.g., m/z 178 for nitroindanone).
- Look for "The Gap":
 - A loss of 17 Da (OH) indicates the nitro group is spatially close to an abstractable hydrogen (Ortho position or adjacent alkyl chain).
 - A loss of 30 Da (NO) or 46 Da (NO₂) without significant OH loss suggests a sterically isolated nitro group (Meta/Para position).

- Core Confirmation: Look for m/z 133 (Indanone core) and m/z 105 (loss of CO from core) to confirm the bicyclic skeleton is intact.

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 - Context: Validates the use of relative fragment intensity (e.g., [M-OH]) to distinguish positional isomers.
 - URL:
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 - URL:
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